

3-(2-(tert-Butoxycarbonyl)hydrazinyl)benzoic acid molecular weight and formula

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Compound of Interest

Compound Name: 3-(2-(tert-Butoxycarbonyl)hydrazinyl)benzoic acid

Cat. No.: B111995

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Technical Guide: 3-(2-(tert-Butoxycarbonyl)hydrazinyl)benzoic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-(2-(tert-Butoxycarbonyl)hydrazinyl)benzoic acid**, a key intermediate in organic synthesis, particularly within the pharmaceutical industry. This document outlines its chemical properties, a plausible synthetic route with a detailed experimental protocol, and its significance in the development of therapeutic agents.

Core Chemical Data

3-(2-(tert-Butoxycarbonyl)hydrazinyl)benzoic acid, with the CAS number 156899-02-4, is a stable solid compound.^{[1][2]} Its chemical and physical properties are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C12H16N2O4	[1] [2]
Molecular Weight	252.27 g/mol	[1]
CAS Number	156899-02-4	[1] [2]
Appearance	Solid	[1]
Purity	>97%	[1]
Melting Point	149-150 °C	[1]
Boiling Point	384.91 °C	[1]
Density	1.3±0.1 g/cm ³	[1]
Water Solubility	129.9 mg/L at 25 °C	[1]
Storage Conditions	Inert atmosphere (Nitrogen or Argon), 2–8 °C	[1] [2]

Significance in Drug Discovery and Development

3-(2-(tert-Butoxycarbonyl)hydrazinyl)benzoic acid serves as a crucial building block in the synthesis of a variety of bioactive molecules. Its primary application lies in its role as an intermediate for the production of pharmaceuticals, including:

- Anticancer agents[\[1\]](#)
- Antiviral compounds[\[1\]](#)
- Protein kinase inhibitors[\[1\]](#)

The presence of the tert-butoxycarbonyl (Boc) protecting group on the hydrazine moiety allows for controlled reactions, making it an ideal precursor for creating complex molecular architectures.

Proposed Synthesis Workflow

While specific proprietary synthesis methods may vary, a plausible and common route to synthesize **3-(2-(tert-Butoxycarbonyl)hydrazinyl)benzoic acid** involves a two-step process. This process starts with the formation of the precursor, 3-hydrazinobenzoic acid, followed by the protection of the hydrazine group with a Boc anhydride.

Step 1: Formation of 3-Hydrazinobenzoic Acid

3-Aminobenzoic Acid

Diazotization
(NaNO_2 , HCl , $0\text{ }^\circ\text{C}$)

Diazonium Salt Intermediate

Reduction
($\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$)

3-Hydrazinobenzoic Acid

Step 2: Boc Protection

3-Hydrazinobenzoic Acid

Reaction with
Di-tert-butyl dicarbonate (Boc) $_2\text{O}$ 

3-(2-(tert-Butoxycarbonyl)hydrazinyl)benzoic acid

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References

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